

Dimethyl trans,trans-muconate: An In-Depth Technical Guide for Scientific Professionals

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Compound of Interest

Compound Name: *Dimethyl trans,trans-muconate*

CAS No.: 1119-43-3

Cat. No.: B074490

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Abstract

This technical guide provides a comprehensive overview of **Dimethyl trans,trans-muconate** (DMTM), a significant chemical compound with diverse applications in scientific research and industry. The document delves into its core chemical and physical properties, established synthesis and purification protocols, and detailed analytical characterization methods. A primary focus is placed on its critical role as an analytical standard for trans,trans-muconic acid, a key biomarker for benzene exposure, elucidating the metabolic pathways and toxicological importance. Furthermore, this guide explores its applications in polymer chemistry and potential as a versatile building block in organic synthesis, offering valuable insights for professionals in drug development and materials science.

Core Properties and Specifications

Dimethyl trans,trans-muconate is the dimethyl ester of trans,trans-muconic acid. Its chemical structure, characterized by a conjugated system of double bonds and terminal ester functional groups, dictates its physical properties and reactivity.

Table 1: Physicochemical Properties of **Dimethyl trans,trans-muconate**

Property	Value
IUPAC Name	Dimethyl (2E,4E)-hexa-2,4-dienedioate
Synonyms	trans,trans-Dimethyl muconate, Muconic acid dimethyl ester
CAS Number	1119-43-3[1]
Molecular Formula	C8H10O4[1]
Molecular Weight	170.16 g/mol [1]
Appearance	Colorless liquid or solid[2]
Boiling Point	250.8°C at 760 mmHg[1]
Density	1.099 g/cm ³ [1]
Flash Point	121.7°C[1]
Vapor Pressure	0.0212 mmHg at 25°C[1]
Solubility	Soluble in organic solvents like methanol and ethanol[2]

Synthesis and Purification: A Protocol for High-Purity DMTM

The synthesis of **Dimethyl trans,trans-muconate** is typically achieved through the esterification of muconic acid. The following protocol details a common and effective method.

Esterification of Muconic Acid

The esterification of muconic acid with methanol in the presence of an acid catalyst is a standard procedure.[2] The choice of the muconic acid isomer (cis,cis or cis,trans) as the starting material can influence the reaction conditions and the need for subsequent isomerization steps.[2][3]

Experimental Protocol:

- Reaction Setup: Suspend muconic acid (e.g., cis,cis-muconic acid) in methanol in a round-bottom flask.[2]
- Catalyst Addition: Add a catalytic amount of a strong acid, such as concentrated sulfuric acid. [2]
- Reflux: Heat the mixture to reflux for an extended period (e.g., 24 hours) to drive the esterification and isomerization to the more stable trans,trans form.[2][4]
- Workup: After cooling, concentrate the mixture under vacuum. The crude product is then subjected to extraction and purification.[2]
- Purification: Separation and purification of the resulting isomers can be achieved using techniques like column chromatography or recrystallization.[2][4] Isomerization can also be facilitated by methods such as heating in methanol with a catalytic amount of iodine.[4]



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Sources

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